

Rehmaionoside B chromatographic fingerprinting

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Compound Focus: Rehmaionoside B

CAS No.: 104056-83-9

Cat. No.: S640531

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Introduction to Rehmaionoside B

Rehmaionoside B is an iridoid glycoside or a scutellarein compound found in **Rehmanniae Radix** (*Rehmannia glutinosa*), a fundamental herb in Traditional Chinese Medicine [1]. It is recognized as a significant chemical marker for distinguishing between different processed forms of Rehmannia root, such as dried rehmannia root (DRR) and prepared rehmannia root (PRR) [2]. Its presence contributes to the overall chemical profile and purported bioactivity of Rehmannia-based formulations [3] [1].

Chemical and Analytical Profiles

The table below summarizes the key physicochemical and spectral properties of **Rehmaionoside B** for identification purposes.

Property	Details and Characterization Data
Systematic Name	(2S,3R,4S,5S,6R)-2-(((1R,2R)-2-Hydroxy-2-((R,E)-3-hydroxybut-1-en-1-yl)-1,3,3-trimethylcyclohexyl)oxy)-6-(hydroxymethyl)tetrahydro-2H-pyran-3,4,5-triol [4]
Molecular Formula	C ₁₉ H ₃₄ O ₈ [1] [4]

Property	Details and Characterization Data
Molecular Weight	390.47 g/mol [4]
CAS Registry Number	104056-83-9 [4]
MS/MS Fragmentation (Positive Ion Mode)	Precursor ion: m/z 413.2149 $[M+Na]^+$ [1]. Key fragments: m/z 211.1692 (loss of a glucose moiety, -180 Da), m/z 193.1592 (subsequent loss of H_2O), m/z 175.1484 (further loss of H_2O) [1].
Chromatographic Retention	UPLC-MS analysis identifies it as Compound 20 , an isomer of Rehmaionoside A (Compound 18) [1].

Detailed Analytical Protocol for Identification

This protocol outlines the procedure for identifying **Rehmaionoside B** in a sample of *Rehmanniae Radix* using Liquid Chromatography-Mass Spectrometry (LC-MS), based on established research methods [3] [1].

Sample Preparation

- Extraction:** Accurately weigh about 1.0 g of powdered *Rehmanniae Radix*. Add 10 mL of a 70% methanol/water solution.
- Extraction Technique:** Sonicate the mixture for 30-45 minutes at room temperature.
- Clarification:** Centrifuge the extract at 12,000 rpm for 10 minutes. Pass the supernatant through a 0.22 μ m membrane filter into an LC vial prior to analysis [5] [1].

Instrumentation and Chromatographic Conditions

- LC System:** Ultra-High-Performance Liquid Chromatography system.
- Column:** Waters Acquity UPLC BEH C18 column (100 mm \times 2.1 mm i.d., 1.7 μ m) or equivalent.
- Mobile Phase:** A) 0.1% Formic Acid in Water, B) Acetonitrile.
- Gradient Program:** | Time (min) | % A | % B | |-----|-----| | 0 | 95 | 5 | | 9.0 | 56 | 44 | | 12.0 | 26 | 74 | | 20.0 | 10 | 90 | | 22.0 | 10 | 90 | | 25.0 | 95 | 5 |
- Flow Rate:** 0.3 - 0.4 mL/min
- Column Temperature:** 35 $^{\circ}$ C

- **Injection Volume:** 1-10 μL [3] [1]

Mass Spectrometric Conditions

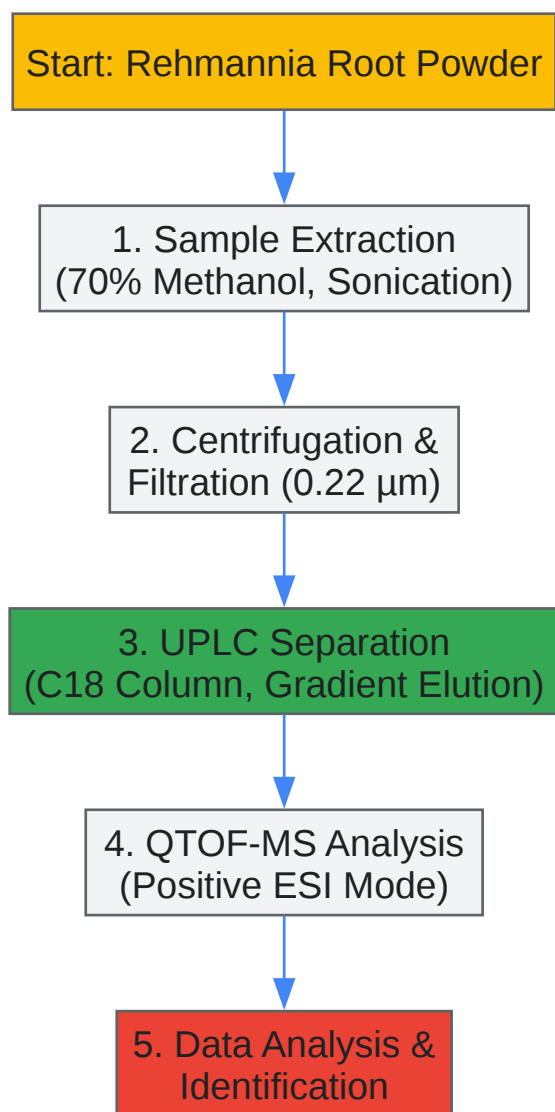
- **Instrument:** Quadrupole Time-of-Flight Mass Spectrometer.
- **Ionization Mode:** Electrospray Ionization, positive mode.
- **Mass Range:** 80 - 1000 m/z .
- **Source Parameters:**
 - Capillary Voltage: 4.0 kV
 - Capillary Temperature: 200 - 350 $^{\circ}\text{C}$
 - Sheath Gas Flow: 25 arbitrary units
 - Auxiliary Gas Flow: 3-15 arbitrary units [3] [5] [1]

Data Analysis

- Process the acquired data using software like MarkerLynx or MassHunter.
- Identify **Rehmaionoside B** by screening for the sodium adduct $[\text{M}+\text{Na}]^+$ at m/z 413.2149.
- Confirm the identity by verifying the characteristic MS/MS fragmentation pattern, including the loss of a glucose unit and subsequent dehydration fragments [3] [1].

Experimental Workflow for Sample Analysis

The following diagram visualizes the complete workflow for analyzing **Rehmaionoside B**, from sample preparation to identification.



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Biological Significance and Research Context

While direct pharmacological studies on isolated **Rehmaionoside B** are limited, understanding its context in Rehmannia research is crucial.

- **A Marker for Processing: Rehmaionoside B**, along with compounds like stachyose and acteoside, is a statistically significant discriminator between differently processed forms of Rehmannia root, which have distinct clinical uses [2].
- **Part of a Bioactive Matrix: Rehmaionoside B** is one of many glycosides in Rehmannia. Related compounds, such as **Rehmannioside D**, have demonstrated direct analgesic and anti-inflammatory

effects in models of osteoarthritis, and **catalpol** has shown efficacy in experimental autoimmune encephalomyelitis (a multiple sclerosis model) [5] [6]. This suggests the broader chemical class to which **Rehmaionoside B** belongs is biologically relevant.

- **Mechanistic Insights:** Extracts of *Rehmannia*, which contain **Rehmaionoside B** and other iridoid/phenylethanoid glycosides, have been shown to work through mechanisms that include:
 - Scavenging peroxynitrite (ONOO⁻), a potent nitrative stress molecule [5].
 - Suppressing the NF-κB signaling pathway, a master regulator of inflammation [5] [7].
 - Modulating gut microbiota and host metabolism, which is increasingly linked to systemic health [7].

Conclusion

Rehmaionoside B is a verified chemical component of *Rehmanniae Radix* that can be reliably identified and characterized using modern LC-MS techniques. The protocols outlined here provide a foundation for its analysis. Future research should focus on isolating pure **Rehmaionoside B** to conduct specific bioactivity and pharmacokinetic studies, thereby clarifying its individual role in the therapeutic effects of *Rehmannia*.

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